

4-Ethyl-3-nitrobenzoic acid CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-3-nitrobenzoic acid

Cat. No.: B017748

[Get Quote](#)

An In-depth Technical Guide to **4-Ethyl-3-nitrobenzoic Acid**

Abstract

This technical guide provides a comprehensive overview of **4-Ethyl-3-nitrobenzoic acid**, a versatile organic building block with significant applications in chemical synthesis, research, and development. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its reactivity and potential applications in pharmaceuticals and agrochemicals. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

4-Ethyl-3-nitrobenzoic acid, with the CAS number 103440-95-5, is a substituted benzoic acid derivative.^{[1][2][3][4]} Its structure incorporates an ethyl group and a nitro group on the benzene ring, making it a valuable intermediate for synthesizing more complex molecules.^[1] The physicochemical properties of **4-Ethyl-3-nitrobenzoic acid** are summarized in the table below.

Property	Value	Source
CAS Number	103440-95-5	[1][2][3][4]
Molecular Formula	C ₉ H ₉ NO ₄	[1][2][3][4]
Molecular Weight	195.17 g/mol	[1][2][3][4]
Melting Point	157.5-158.3 °C	[1]
Boiling Point	336 °C	[5]
pKa	3.0 +/- 0.10 (Predicted)	[5]
LogP	1.8554	[2]
Topological Polar Surface Area (TPSA)	80.44 Å ²	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	3	[2]
InChI Key	DUTYVLOGZGRKMA-UHFFFAOYSA-N	[1][3]
SMILES	CCc1ccc(cc1--INVALID-LINK--=O)C(O)=O	[1]

Synthesis and Reactivity

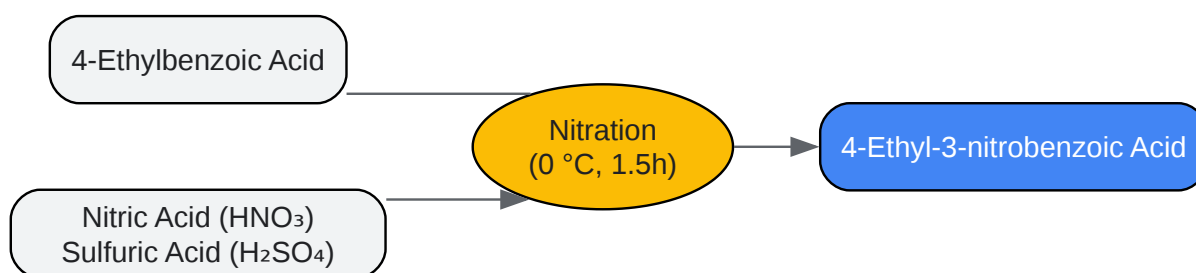
Synthesis of 4-Ethyl-3-nitrobenzoic Acid

A common and efficient method for the synthesis of **4-Ethyl-3-nitrobenzoic acid** is through the nitration of 4-ethylbenzoic acid.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, suspend 4-ethylbenzoic acid (4.53 g, 30.16 mmol) in concentrated sulfuric acid (24 mL) and cool the mixture to 0 °C in an ice bath.

- Nitration: Slowly add nitric acid (12 mL) dropwise to the suspension while maintaining the temperature at 0 °C with continuous stirring.
- Reaction Time: Continue stirring the reaction mixture at 0 °C for 1.5 hours.
- Precipitation: Upon completion of the reaction, carefully pour the mixture into ice water. A solid precipitate will form.
- Isolation and Purification: Collect the solid product by filtration. Wash the collected solid with cold water and then dry it to obtain **4-ethyl-3-nitrobenzoic acid**. This process yields a high purity product (5.79 g, 98% yield).[6]



[Click to download full resolution via product page](#)

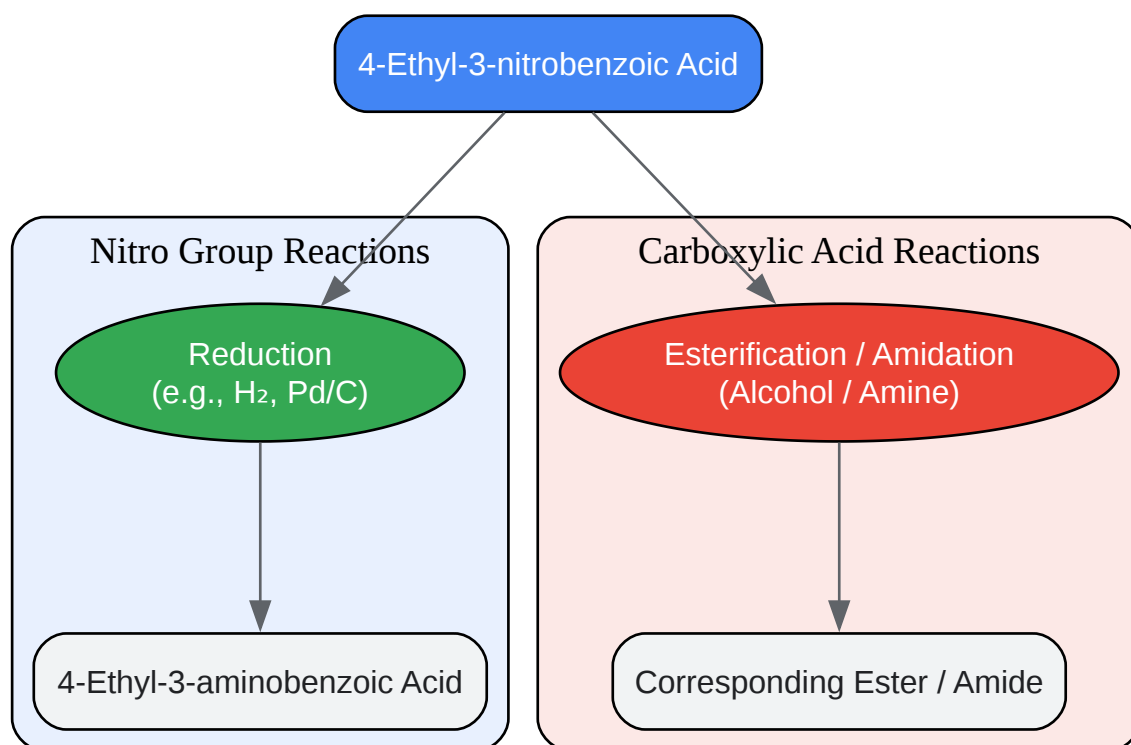
Caption: Synthesis of **4-Ethyl-3-nitrobenzoic acid** via nitration.

Reactivity

4-Ethyl-3-nitrobenzoic acid possesses two primary reactive sites: the nitro group and the carboxylic acid group. This dual functionality makes it a versatile intermediate in organic synthesis.

- Reduction of the Nitro Group: The nitro group can be readily reduced to an amino group (NH₂) using various reducing agents, such as hydrogen gas with a palladium catalyst. This transformation opens pathways to a wide range of aniline derivatives.
- Reactions of the Carboxylic Acid Group: The carboxylic acid moiety can undergo standard reactions such as esterification (reaction with an alcohol) or amidation (reaction with an amine) to form the corresponding esters or amides.

- Electrophilic Aromatic Substitution: The nitro group is a meta-directing deactivator, while the ethyl and carboxylic acid groups are ortho, para-directing. The positions for further electrophilic aromatic substitution are influenced by these directing effects.



[Click to download full resolution via product page](#)

Caption: Key reaction pathways for **4-Ethyl-3-nitrobenzoic acid**.

Potential Applications

4-Ethyl-3-nitrobenzoic acid is a key intermediate in the synthesis of various organic molecules.^[1] Its primary applications are in the development of:

- **Pharmaceuticals:** It serves as a precursor for the synthesis of biologically active compounds. The derivatives of nitrobenzoic acid are known to be convenient precursors for various heterocyclic compounds with potential biological interest.^[7]
- **Agrochemicals:** It is utilized in the manufacturing of new agrochemical products.^[1]

- Dyes and Polymers: The compound can also be used as a precursor for the synthesis of dyes, polymers, and other specialty chemicals.[1]
- Research: In a laboratory setting, it is used to create complex organic molecules.[1] It has also been noted for its utility in studying cellular uptake efficiency when incorporated into DNA nanostructures.[6]

Safety Information

4-Ethyl-3-nitrobenzoic acid is associated with several hazard statements:

- H302: Harmful if swallowed[3][8]
- H312: Harmful in contact with skin[3]
- H315: Causes skin irritation[3][8]
- H319: Causes serious eye irritation[3][8]
- H332: Harmful if inhaled[3][8]
- H335: May cause respiratory irritation[3][8]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Ethyl-3-nitrobenzoic acid|CAS 103440-95-5 [benchchem.com]
- 2. chemscene.com [chemscene.com]

- 3. 4-Ethyl-3-nitrobenzoic acid | C₉H₉NO₄ | CID 8167086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 001chemical.com [001chemical.com]
- 5. 4-ETHYL-3-NITROBENZOIC ACID CAS#: 103440-95-5 [m.chemicalbook.com]
- 6. 4-ETHYL-3-NITROBENZOIC ACID | 103440-95-5 [chemicalbook.com]
- 7. 4-Ethylamino-3-nitrobenzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 4-Ethyl-3-nitrobenzoic acid | 103440-95-5 [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Ethyl-3-nitrobenzoic acid CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017748#4-ethyl-3-nitrobenzoic-acid-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com